

Synthesis of cis-1-Chloro-2-fluorocyclohexane

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Compound of Interest

Compound Name: 1-Chloro-2-fluorocyclohexane

CAS No.: 4536-11-2

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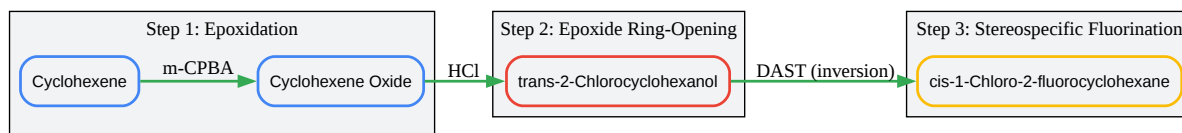
An In-depth Technical Guide to the Synthesis of cis-1-Chloro-2-fluorocyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide outlines a proposed stereoselective synthetic pathway for cis-**1-chloro-2-fluorocyclohexane**, a halogenated cyclohexane derivative with potential applications in medicinal chemistry and materials science. Due to the inherent preference for anti-addition in electrophilic reactions with cyclohexene, a direct synthesis of the cis-isomer is challenging. The proposed multi-step synthesis leverages the stereochemistry of epoxide ring-opening followed by a nucleophilic substitution with inversion of configuration to achieve the desired cis arrangement of the chloro and fluoro substituents.

Proposed Synthetic Pathway

The recommended synthetic route commences with the epoxidation of cyclohexene to yield cyclohexene oxide. Subsequently, the epoxide is opened with a chloride source to produce trans-2-chlorocyclohexanol. The pivotal final step involves the conversion of the hydroxyl group to a fluorine atom with an inversion of stereochemistry, yielding the target molecule, cis-**1-chloro-2-fluorocyclohexane**.



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Caption: Proposed three-step synthesis of **cis-1-Chloro-2-fluorocyclohexane**.

Experimental Protocols

Step 1: Synthesis of Cyclohexene Oxide

The epoxidation of cyclohexene is a standard procedure, often accomplished using a peroxy acid such as meta-chloroperoxybenzoic acid (m-CPBA).

Methodology:

- Dissolve cyclohexene (1.0 equivalent) in a suitable solvent like dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Slowly add a solution of m-CPBA (1.1 equivalents) in DCM to the stirred solution of cyclohexene.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain crude cyclohexene oxide.
- Purify the product by distillation.

Step 2: Synthesis of trans-2-Chlorocyclohexanol

The ring-opening of cyclohexene oxide with hydrochloric acid proceeds via an anti-addition mechanism, yielding the trans-chlorohydrin.[1]

Methodology:

- To a stirred solution of cyclohexene oxide (1.0 equivalent) in a suitable solvent such as diethyl ether, add concentrated hydrochloric acid (1.2 equivalents) dropwise at 0 °C.
- Allow the reaction mixture to stir at room temperature for 1-2 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with diethyl ether, wash the combined organic layers with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield crude trans-2-chlorocyclohexanol, which can be purified by distillation or chromatography.

Step 3: Synthesis of cis-1-Chloro-2-fluorocyclohexane

The crucial stereoinversion is achieved by treating trans-2-chlorocyclohexanol with a nucleophilic fluorinating agent like diethylaminosulfur trifluoride (DAST), which is known to proceed via an S_N2 mechanism.

Methodology:

- In a fume hood, dissolve trans-2-chlorocyclohexanol (1.0 equivalent) in anhydrous dichloromethane in a flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add DAST (1.2 equivalents) to the cooled solution.

- Allow the reaction to stir at -78 °C for one hour, then slowly warm to room temperature and stir for an additional 12-24 hours.
- Monitor the reaction by GC-MS or TLC.
- Carefully quench the reaction by slowly adding it to a saturated aqueous solution of sodium bicarbonate at 0 °C.
- Separate the organic layer, wash with water and brine, and dry over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure and purify the crude product by column chromatography on silica gel to isolate **cis-1-chloro-2-fluorocyclohexane**.

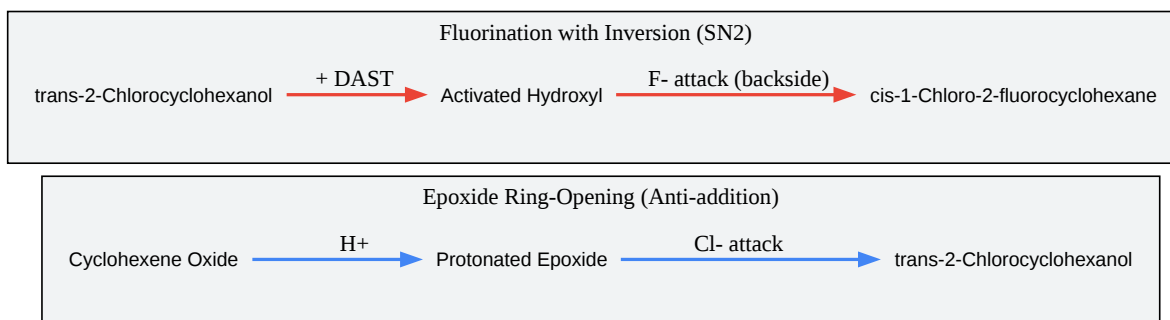
Quantitative Data

The following table summarizes typical yields for the proposed reaction sequence based on literature precedents for analogous transformations.

Step	Reaction	Reagents	Typical Yield (%)
1	Epoxidation of Cyclohexene	m-CPBA	80-90
2	Ring-opening of Cyclohexene Oxide	HCl	70-85
3	Fluorination of trans-2-Chlorocyclohexanol	DAST	50-70

Reaction Mechanism Visualization

The stereochemical outcome of the synthesis is determined by the anti-addition in the epoxide opening and the subsequent S_N2 attack by the fluoride ion.



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Caption: Key mechanistic steps determining the stereochemistry.

Conclusion

The synthesis of **cis-1-chloro-2-fluorocyclohexane** can be effectively achieved through a stereocontrolled, three-step sequence starting from cyclohexene. The key transformations involve an anti-selective opening of an epoxide intermediate followed by a nucleophilic fluorination that proceeds with inversion of configuration. This proposed pathway provides a reliable method for accessing the cis-isomer, which is not readily obtainable through direct halogenation methods. Researchers can adapt and optimize the provided experimental protocols to suit their specific laboratory conditions and scale requirements.

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References

- 1. cdnsiencepub.com [cdnsiencepub.com]

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